

A Technical Guide to the Geological Occurrence of Uvarovite in Ultramafic Rocks

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Compound of Interest

Compound Name: *uvarovite*

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Abstract: **Uvarovite** ($\text{Ca}_3\text{Cr}_2(\text{SiO}_4)_3$), the chromium-dominant end-member of the ugrandite garnet series, is a mineral of significant interest due to its vibrant emerald-green color and specific petrogenetic implications.[1][2][3] Its occurrence is rare, primarily restricted to geological environments where both calcium and chromium are readily available.[4] This guide provides a comprehensive technical overview of the geological occurrence of **uvarovite**, with a specific focus on its formation within ultramafic rock complexes. It details the geochemical framework, formation mechanisms, and key analytical methodologies used in its study, presenting quantitative data and process workflows for researchers and scientists in the geological field.

Geological Setting and Occurrence

Uvarovite's formation is intrinsically linked to the alteration of ultramafic rocks, which serve as the primary reservoir for the chromium required for its crystallization.[5] The specific geological settings are typically characterized by significant fluid-rock interaction.

Association with Ultramafic Rocks

Uvarovite is most commonly found in serpentinite, a metamorphic rock formed by the hydration of ultramafic rocks like peridotite and dunite.[3][6][7] The serpentinization process, involving the alteration of primary minerals such as olivine and pyroxene in the presence of water, is crucial.[6][8] This process can release chromium from primary accessory minerals.[6][7] **Uvarovite** often appears as small, well-formed dodecahedral crystals or as drusy crystalline crusts lining fractures and cavities within the serpentinite matrix.[3][6]

Occurrence within Chromitite Bodies

Concentrations of chromite (FeCr_2O_4) within ultramafic intrusions, known as chromitite pods or seams, are particularly favorable sites for **uvarovite** formation.^{[6][7]} The garnet typically forms as a secondary mineral resulting from the alteration of chromite.^[9] It can be found in veins cross-cutting chromitite pods or as reaction rims around chromite grains, indicating its formation from the decomposition of the host chromite.^{[9][10]}

Tectonic Environments

The tectonic settings that host **uvarovite**-bearing ultramafic rocks are primarily ophiolites and subduction zones. Ophiolites, which are fragments of oceanic crust and upper mantle thrust onto continental crust, provide the necessary ultramafic protoliths (e.g., peridotites) and often show extensive serpentinization.^[4] In subduction zones, high-pressure and high-temperature conditions, coupled with the release of fluids from the subducting slab, facilitate the metasomatic processes required for **uvarovite** formation.^{[9][11][12]}

Notable Global Occurrences

Significant localities for **uvarovite** in ultramafic settings include:

- The Ural Mountains, Russia: The type locality, where **uvarovite** is associated with chromite deposits in serpentinized ultramafic massifs.^{[6][7][13]}
- Outokumpu, Finland: Associated with chromite-bearing rocks in a region known for volcanogenic sulfide ore deposits with unusually high chromium content.^{[2][6][7]}
- Moa-Baracoa Ophiolitic Massif, Cuba: Found in altered podiform chromitites.^[10]
- Sukinda, India: Occurs in chromite-bearing ultramafic intrusives.^[9]
- Bushveld Igneous Complex, South Africa: Found in one of the world's largest layered ultramafic intrusions.^{[1][4]}
- North American Cordillera: Occurrences are noted in the serpentinite belts of California, USA, and Quebec, Canada.^{[4][6]}

Geochemistry and Mineral Chemistry

Uvarovite belongs to the garnet supergroup and is the chromium end-member of the ugrandite series, which also includes grossular (calcium-aluminum) and andradite (calcium-iron).[\[1\]](#)[\[3\]](#)

The Ugrandite Garnet Series

The general formula for the ugrandite series is $\text{Ca}_3\text{B}_2(\text{SiO}_4)_3$, where the B-site can be occupied by Cr^{3+} (**uvarovite**), Al^{3+} (grossular), or Fe^{3+} (andradite). Natural **uvarovite** is rarely pure and typically exhibits extensive solid solution with the other ugrandite end-members.[\[11\]](#)[\[14\]](#) The degree of substitution is dependent on the bulk chemical composition of the host rock and the physicochemical conditions of formation.

Compositional Data from Ultramafic Occurrences

Electron Probe Microanalysis (EPMA) is commonly used to determine the precise chemical composition of **uvarovite**. The data reveals significant compositional variation, reflecting the local geochemical environment. Natural **uvarovites** are often solid solutions, with compositions that can be used to infer formation conditions.

Location	Host Rock / Association	Compositional Range (End-Member Mole Fractions)	Reference
Sukinda, India	Chromite-bearing ultramafic intrusive	Uva _{34–58} And _{42–58}	[9]
SW Tianshan, China	UHP Serpentinite	Adr _{58–66} Uv _{33–41}	[12]
SW Tianshan, China	UHP Rodingite	Adr _{21–31} Uv _{41–50} GrS _{22–37} and other variations	[12]
Moa-Baracoa, Cuba	Podiform Chromitite	Uva _{17–83} GrS _{17–83} (And component is very low)	[10]
Naga Hills Ophiolite, India	Serpentinized Mantle Peridotite	Cr ₂ O ₃ up to 19.66 wt%	[11]

Formation Mechanisms in Ultramafic Rocks

The formation of **uvarovite** is a metasomatic process, fundamentally requiring the alteration of a pre-existing rock by externally derived fluids, leading to a change in its chemical composition. [8][15]

Sources of Chromium and Calcium

A primary challenge in **uvarovite** petrogenesis is sourcing both chromium and calcium.

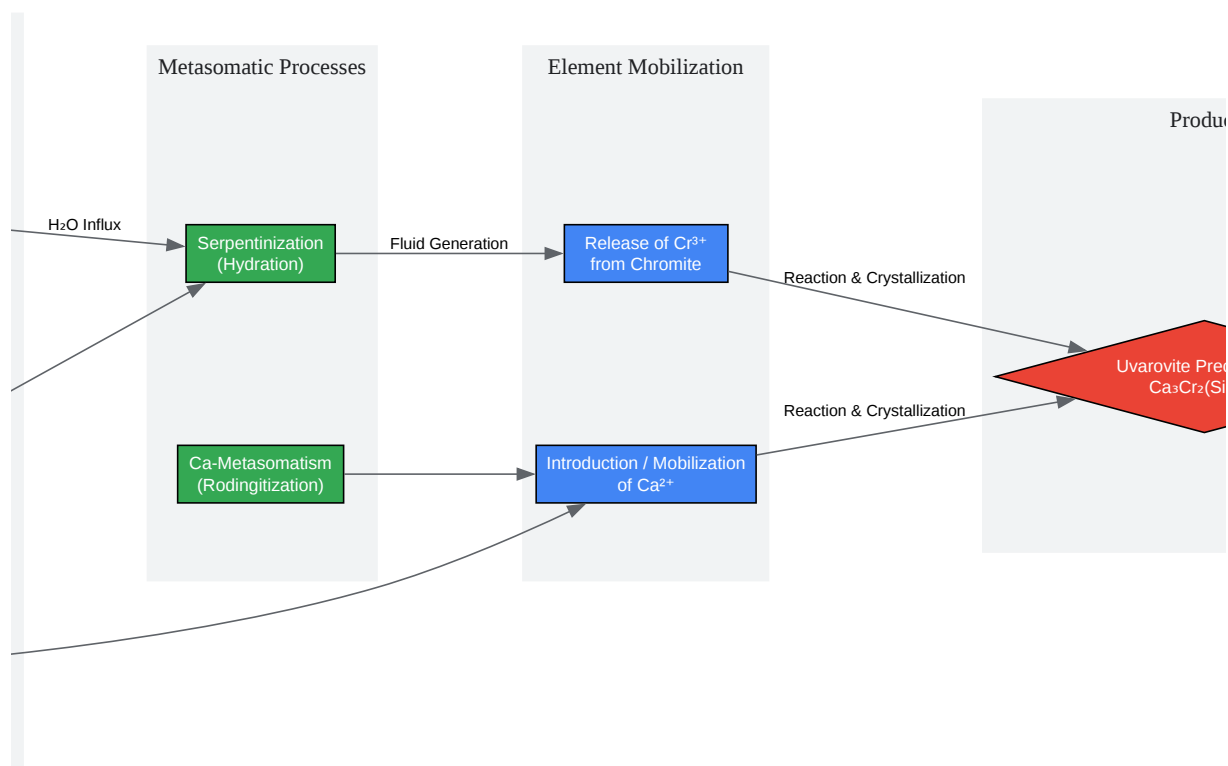
- Chromium (Cr): The indisputable source of chromium in ultramafic settings is the breakdown of Cr-bearing minerals, primarily chromite (FeCr_2O_4) and, to a lesser extent, Cr-diopside. [3] [9] Alteration of chromite to ferrian chromite can release the necessary Cr into the fluid phase. [10]
- Calcium (Ca): The source of calcium is more variable and often debated. [9] Potential sources include:
 - Internal Source: The breakdown of Ca-bearing clinopyroxenes within the ultramafic rock itself. [9]
 - External Source: Infiltration of Ca-rich hydrothermal fluids derived from adjacent lithologies, such as gabbro sills or carbonate rocks. [10] The process of rodingitization is a key indicator of Ca-metasomatism. [8]

Key Petrogenetic Processes

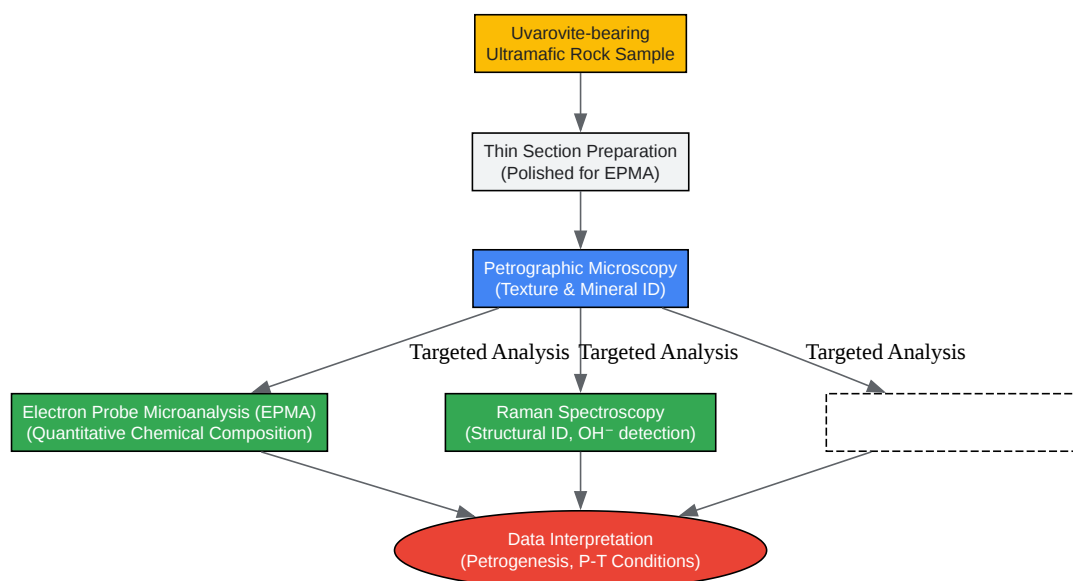
- Serpentinization: This low-temperature metamorphic process involves the hydration of olivine and pyroxene. [8] The chromium-rich fluids generated during serpentinization can migrate and precipitate **uvarovite** in fractures and voids. [6][7]
- Rodingitization: This is a Ca-metasomatic process that commonly affects mafic dikes within serpentinized ultramafic bodies. [8] It creates a mineral assemblage rich in calcium-silicates, including grossular-andradite garnet, diopside, and vesuvianite. [15] When sufficient chromium is available, **uvarovite** can form as part of the rodingite assemblage. [9][11]

Physicochemical Conditions

Uvarovite can form across a wide range of temperatures and pressures. It is stable in high-pressure environments typical of subduction zones, but also forms during lower-pressure serpentinization.^{[11][16]} Some studies suggest stable pressure-temperature conditions for **uvarovite**-bearing assemblages are at or below 2 GPa and between 400-550°C.^[9]



Simplified Formation Pathway of Uvarovite in Ultramafic Rocks



General Analytical Workflow for Uvarovite Characterization

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